

# Application Notes and Protocols for Carbostryl 124 Laser Dye

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## Compound of Interest

Compound Name: Carbostryl 124

Cat. No.: B023007

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## Introduction

**Carbostryl 124**, also known by its chemical name 7-amino-4-methyl-2-quinolinone, is a fluorescent compound utilized as a laser dye.<sup>[1]</sup> Its chemical structure and properties make it suitable for applications requiring blue-region laser emission. This document provides an overview of the experimental setup for a **Carbostryl 124** laser dye, including spectroscopic properties, recommended equipment, and general protocols. Due to a lack of specific published data on the laser performance of **Carbostryl 124**, the protocols provided are based on general practices for similar coumarin-class laser dyes pumped by a nitrogen laser.

## Spectroscopic and Chemical Properties

A summary of the key properties of **Carbostryl 124** is presented in the table below. Understanding these properties is crucial for selecting appropriate experimental conditions.

Property	Value	Reference
Chemical Formula	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub> O	[1]
Molecular Weight	174.20 g/mol	[1]
CAS Number	19840-99-4	
Appearance	Off-white to tan solid	
Absorption Maximum (λ <sub>max</sub> )	~350 nm	
Solubility	DMSO (Slightly), Methanol (Slightly)	

## Experimental Setup for a Nitrogen Laser-Pumped Carbostyryl 124 Dye Laser

A common and effective method for exciting **Carbostyryl 124** is through the use of a pulsed nitrogen laser, which emits at 337.1 nm. This wavelength is efficiently absorbed by the dye, leading to population inversion and subsequent laser emission.

### Core Components:

- **Pump Source:** A pulsed Transverse Electrical Excitation at Atmospheric pressure (TEA) nitrogen laser is a suitable pump source. Key characteristics of a suitable nitrogen laser include:
  - Wavelength: 337.1 nm
  - Pulse Duration: Typically in the nanosecond range (e.g., 3-10 ns).
  - Pulse Energy: Sufficient to exceed the lasing threshold of the dye solution.
- **Dye Cell (Cuvette):** A standard 10 mm path length quartz cuvette is typically used to hold the **Carbostyryl 124** solution. Quartz is essential due to its transparency in the UV region of the pump laser.
- **Optics:**

- **Focusing Lens:** A cylindrical quartz lens is used to focus the rectangular beam of the nitrogen laser into a narrow line onto the dye cell, creating a transversely pumped gain region.
- **Resonator Cavity:** A simple resonator can be formed by two mirrors. A broadband, high-reflectivity mirror (e.g., >99%) serves as the back mirror, and a partially reflective mirror (the output coupler) allows the dye laser beam to exit the cavity. For tunable operation, a diffraction grating can be used as the wavelength-selective back reflector.
- **Detection and Analysis:**
  - **Power/Energy Meter:** To measure the output power or energy of the dye laser.
  - **Spectrometer:** To analyze the spectral characteristics of the laser output, including the peak wavelength and bandwidth.

## Experimental Protocols

The following protocols outline the general steps for preparing the dye solution and operating a nitrogen laser-pumped **Carbostyryl 124** dye laser.

### Protocol 1: Preparation of Carbostyryl 124 Dye Solution

- **Solvent Selection:** Based on solubility data, high-purity, spectroscopy-grade methanol or ethanol are recommended solvents.
- **Concentration:** The optimal concentration will depend on the specific experimental setup (pump energy, cavity design). A typical starting concentration for coumarin-class dyes is in the range of  $1 \times 10^{-3}$  to  $1 \times 10^{-2}$  mol/L.
- **Preparation Steps:** a. Weigh the required amount of **Carbostyryl 124** powder. b. Dissolve the powder in a small amount of the chosen solvent in a volumetric flask. c. Use an ultrasonic bath to aid dissolution if necessary. d. Once fully dissolved, dilute the solution to the final desired volume with the solvent. e. Filter the solution through a fine-pore filter (e.g., 0.2  $\mu\text{m}$ ) to remove any undissolved particles that could scatter light and reduce laser efficiency.

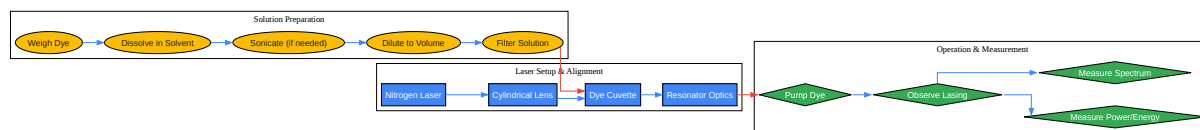
## Protocol 2: Operation of a Transversely Pumped Dye Laser

- System Alignment: a. Position the nitrogen laser, focusing lens, and dye cell on an optical table. b. Align the nitrogen laser beam so that it passes through the center of the cylindrical lens. c. Adjust the lens to focus the pump beam into a sharp, uniform line just inside the front face of the dye cuvette. d. Fill the cuvette with the prepared **Carbostyryl 124** solution.
- Observation of Superradiance: a. With the nitrogen laser operating, observe the dye cell from the side. A bright, directional fluorescent emission (superradiance or Amplified Spontaneous Emission - ASE) should be visible exiting both ends of the cuvette along the pumped region.
- Cavity Alignment (for a simple resonator): a. Place the high-reflectivity back mirror and the output coupler on either side of the dye cell, perpendicular to the path of the superradiance. b. Carefully align the mirrors to provide feedback to the gain region. A well-aligned cavity will result in a significant increase in the output intensity and a reduction in beam divergence compared to superradiance.
- Data Acquisition: a. Measure the output energy/power of the dye laser using a calibrated power/energy meter. b. Direct the output beam into a spectrometer to measure the lasing wavelength and bandwidth.

## Visualizations

### Experimental Workflow

The following diagram illustrates the general workflow for setting up and running a **Carbostyryl 124** dye laser experiment.

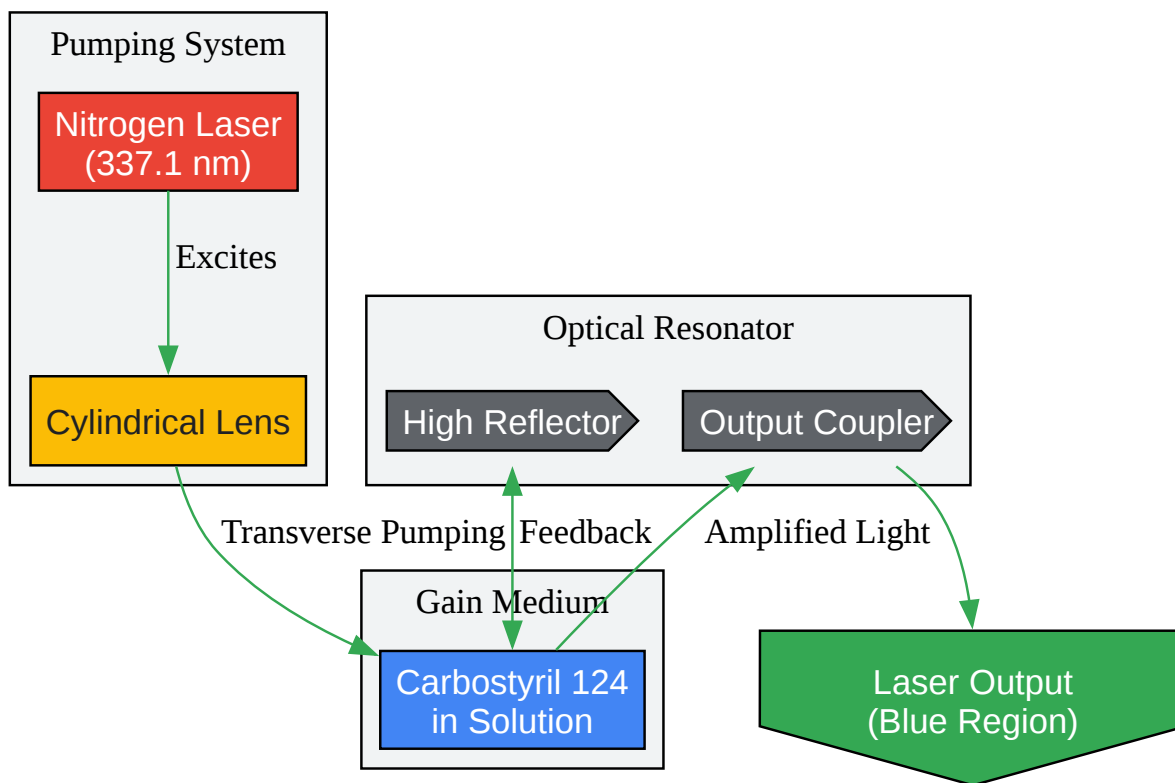


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Caption: Workflow for a **Carbostyryl 124** dye laser experiment.

## Logical Relationship of Components

This diagram shows the logical connection and function of the key components in the dye laser system.



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Caption: Functional relationship of dye laser components.

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## References

- 1. Tuned nitrogen laser pumped dye laser. | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Carbostyryl 124 Laser Dye]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b023007#experimental-setup-for-carbostyryl-124-laser-dye\]](https://www.benchchem.com/product/b023007#experimental-setup-for-carbostyryl-124-laser-dye)

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